

A Comprehensive Technical Guide to the Molecular Weight of Cesium Stearate

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Compound of Interest

Compound Name: Cesium stearate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the molecular weight of **cesium stearate**, a metal-organic compound of increasing interest in various scientific fields. This document outlines the theoretical calculation of its molecular weight, details common experimental methodologies for its determination, and discusses its relevance in the context of pharmaceutical sciences.

Core Properties of Cesium Stearate

Cesium stearate is the cesium salt of stearic acid, a long-chain saturated fatty acid. Its chemical and physical properties are foundational to its applications.

Table 1: Chemical Identity of **Cesium Stearate**

Property	Value	Source
Chemical Name	Cesium Octadecanoate	[1]
Synonyms	Caesium stearate, Cesiumstearate	[1][2]
CAS Number	14912-91-5	[3]
Molecular Formula	C ₁₈ H ₃₅ CSO ₂	[1][2]

Theoretical Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The molecular formula for **cesium stearate** is $C_{18}H_{35}CSO_2$.

Table 2: Atomic Weights of Constituent Elements

Element	Symbol	Atomic Weight (g/mol)
Carbon	C	~12.011
Hydrogen	H	~1.008
Cesium	Cs	~132.905
Oxygen	O	~15.999

Calculation of Molecular Weight:

Molecular Weight = $(18 \times \text{Atomic Weight of C}) + (35 \times \text{Atomic Weight of H}) + (1 \times \text{Atomic Weight of Cs}) + (2 \times \text{Atomic Weight of O})$
Molecular Weight = $(18 \times 12.011) + (35 \times 1.008) + (1 \times 132.905) + (2 \times 15.999)$
Molecular Weight $\approx 216.198 + 35.28 + 132.905 + 31.998$
Molecular Weight ≈ 416.381 g/mol

This calculated value is consistent with figures found in chemical databases.[\[1\]](#)[\[4\]](#)

Experimental Determination of Molecular Weight

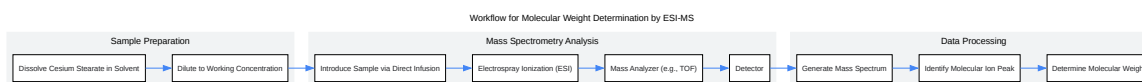
While theoretical calculations provide a precise value, experimental determination is crucial for verification and for analyzing the purity and structure of a synthesized compound. Several techniques can be employed for this purpose.[\[5\]](#)[\[6\]](#)

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It is a highly accurate method for determining the molecular weight of small molecules like **cesium stearate**.[\[5\]](#)[\[7\]](#)

Experimental Protocol: Direct Infusion Electrospray Ionization Mass Spectrometry (ESI-MS)

- **Sample Preparation:** A dilute solution of **cesium stearate** is prepared in a suitable solvent system, such as a mixture of methanol and chloroform.
- **Instrumentation:** A high-resolution mass spectrometer equipped with an electrospray ionization (ESI) source is used.
- **Infusion:** The sample solution is introduced into the ESI source at a constant flow rate using a syringe pump.
- **Ionization:** A high voltage is applied to the capillary tip, causing the nebulized droplets to become charged. The solvent evaporates, leading to the formation of gas-phase ions of **cesium stearate**.
- **Mass Analysis:** The ions are guided into the mass analyzer (e.g., time-of-flight or Orbitrap), which separates them based on their m/z ratio.
- **Detection:** The detector records the abundance of ions at each m/z value, generating a mass spectrum. The molecular ion peak will correspond to the molecular weight of the compound.



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Caption: Workflow for Molecular Weight Determination by ESI-MS.

Size Exclusion Chromatography (SEC) / Gel Permeation Chromatography (GPC)

Size Exclusion Chromatography (SEC), also known as Gel Permeation Chromatography (GPC), separates molecules based on their hydrodynamic volume in solution.[6] While primarily used for polymers, it can be adapted for smaller molecules.

Experimental Protocol: SEC for **Cesium Stearate**

- **Column and Mobile Phase Selection:** A column with a small pore size suitable for the molecular weight range of **cesium stearate** is chosen. A solvent in which the sample is fully soluble, such as tetrahydrofuran (THF), is used as the mobile phase.
- **Calibration:** The system is calibrated using a series of well-characterized, narrow molecular weight standards (e.g., polystyrene or polyethylene glycol). A calibration curve of log(Molecular Weight) versus elution volume is generated.
- **Sample Analysis:** A known concentration of the **cesium stearate** solution is injected into the SEC system.
- **Elution and Detection:** The sample passes through the column, and the elution profile is monitored by a detector (e.g., a refractive index detector).
- **Molecular Weight Determination:** The elution volume of the **cesium stearate** peak is compared to the calibration curve to determine its average molecular weight.

Relevance in Drug Development

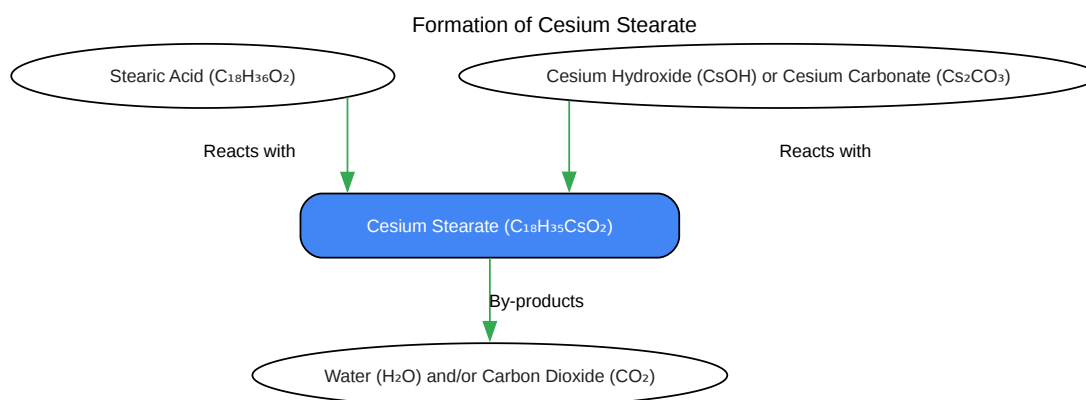
Stearic acid and its salts, known as metallic soaps, are widely used as excipients in pharmaceutical formulations.[8][9] **Cesium stearate**, as a member of this class, has potential applications in drug delivery systems.

Table 3: Potential Roles of Stearates in Pharmaceuticals

Application	Function	Reference
Tablet Manufacturing	Lubricant, anti-adherent	[9] [10]
Drug Delivery	Emulsifying agent, stabilizer for lipid-based systems	[8]
Modified Release	Hydrophobic matrix-forming agent	[11]

The precise molecular weight of **cesium stearate** is a critical parameter for formulation development, as it influences the stoichiometry of drug-excipient interactions and the physicochemical properties of the final dosage form.

While specific signaling pathways for **cesium stearate** are not extensively documented, research on cesium ions has shown interactions with cellular signaling, such as the jasmonate pathway in plants and MAP kinase pathways in yeast.[\[12\]](#)[\[13\]](#)[\[14\]](#) The stearate component, being a fatty acid, may also influence lipid-mediated signaling processes.



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Caption: Formation of **Cesium Stearate** from Stearic Acid.

In conclusion, a thorough understanding of the molecular weight of **cesium stearate**, confirmed by both theoretical calculation and empirical measurement, is essential for its application in research and development, particularly in the pharmaceutical industry where precision and characterization are paramount.

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